

Pat-505 stability and storage conditions

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Compound of Interest

Compound Name: Pat-505

Cat. No.: B609846

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PAT-505 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **PAT-505**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **PAT-505**?

A1: For optimal stability, solid **PAT-505** should be stored in a dry, dark environment.

Recommended storage temperatures are:

- Long-term (months to years): -20°C.^[1] One supplier suggests a shelf life of up to 3 years at this temperature.
- Short-term (days to weeks): 0-4°C.^[1] Another supplier indicates stability for up to 2 years at 4°C.

Q2: How should I store **PAT-505** once it is dissolved in a solvent?

A2: Stock solutions of **PAT-505** should be aliquoted to avoid repeated freeze-thaw cycles.^[2]

Recommended storage conditions for solutions are:

- -80°C for up to 6 months.^{[3][4]}
- -20°C for up to 1 month.^{[3][4]}

Q3: What is the recommended solvent for dissolving **PAT-505**?

A3: **PAT-505** is soluble in dimethyl sulfoxide (DMSO).[\[1\]](#)

Q4: Is **PAT-505** sensitive to light?

A4: It is recommended to store **PAT-505** in the dark, suggesting potential light sensitivity.[\[1\]](#) For photostability testing, exposure to a combination of UV and visible light is a standard condition in forced degradation studies.

Q5: How is **PAT-505** shipped, and is it stable at ambient temperatures?

A5: **PAT-505** is typically shipped at ambient temperature as a non-hazardous chemical. It is considered stable enough for a few weeks during standard shipping and customs processing.
[\[1\]](#)

Troubleshooting Guide

This guide addresses potential issues that may arise during the handling and use of **PAT-505** in experimental settings.

Problem	Potential Cause(s)	Recommended Solution(s)
Precipitation of PAT-505 in aqueous buffer.	PAT-505 is a poorly water-soluble compound. Direct dilution of a concentrated DMSO stock into an aqueous buffer can cause it to crash out of solution.	- Increase the percentage of DMSO in the final solution (ensure it is compatible with your assay).- Use a surfactant like Tween 80 to improve solubility.- For in vivo studies, consider formulating PAT-505 in a vehicle such as 0.5% methylcellulose.[4]
Inconsistent results in cell-based assays.	- Compound precipitation: See above.- Cell health: The solvent (DMSO) may be affecting cell viability at higher concentrations.- Assay variability: Inconsistent incubation times or cell densities.	- Perform a solvent tolerance test to determine the maximum DMSO concentration your cells can tolerate.- Ensure consistent cell seeding and treatment conditions across all experiments.- Visually inspect wells for any signs of precipitation before and after treatment.
Loss of compound activity over time.	- Improper storage: Repeated freeze-thaw cycles of stock solutions can lead to degradation.- Degradation in solution: The compound may not be stable in your specific assay medium over long incubation periods.	- Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.[2]- Prepare fresh dilutions from a stock solution for each experiment.- If long incubation times are necessary, conduct a preliminary experiment to assess the stability of PAT-505 in your assay medium over the desired time course.
Difficulty in preparing a stable formulation for in vivo studies.	Poorly soluble compounds can be challenging to formulate for consistent dosing.	A reported formulation for oral gavage in mice is a suspension in 0.5% methylcellulose (MC).[4] To

prepare, the compound can be suspended in the MC solution. For other routes of administration, exploring formulations with co-solvents (e.g., PEG300) and surfactants (e.g., Tween-80) may be necessary.^[4]

Data Presentation

Table 1: Recommended Storage Conditions for PAT-505

Form	Condition	Temperature	Duration	Reference(s)
Solid Powder	Long-term	-20°C	>2 years	^[1]
Short-term	4°C	Up to 2 years		
In Solvent (e.g., DMSO)	Stock Solution	-80°C	Up to 6 months	^[3] ^[4]
Stock Solution	-20°C	Up to 1 month	^[3] ^[4]	

Table 2: Example Formulations for PAT-505

Application	Vehicle/Solvent System	Concentration	Notes	Reference(s)
In Vitro Stock Solution	DMSO	Up to 48.3 mg/mL	Prepare concentrated stock for further dilution.	[4]
In Vivo Oral Gavage (Mouse)	0.5% Methylcellulose (MC) in water	3-30 mg/kg	Administered as a suspension.	[4]
Alternative In Vivo Formulation	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 4.83 mg/mL	A clear solution can be achieved with this co-solvent system.	[4]

Experimental Protocols

Protocol 1: Preparation of PAT-505 Stock Solution

- Weighing: Accurately weigh the desired amount of solid **PAT-505** powder in a suitable container.
- Dissolution: Add the appropriate volume of DMSO to achieve the target concentration (e.g., 10 mM or as required).
- Mixing: Vortex or sonicate the solution until the **PAT-505** is completely dissolved. The solid is described as a pale purple to off-white powder.[3]
- Aliquoting: Dispense the stock solution into single-use, light-protected tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[3][4]

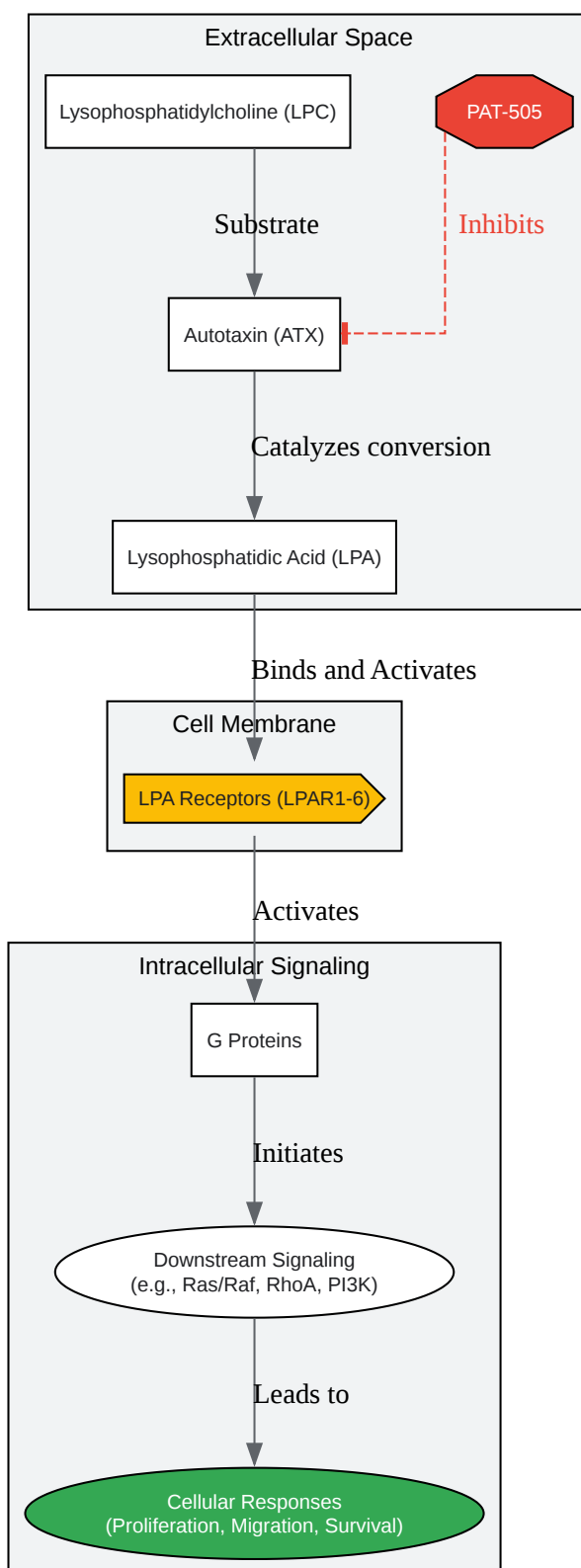
Protocol 2: General Procedure for a Forced Degradation Study

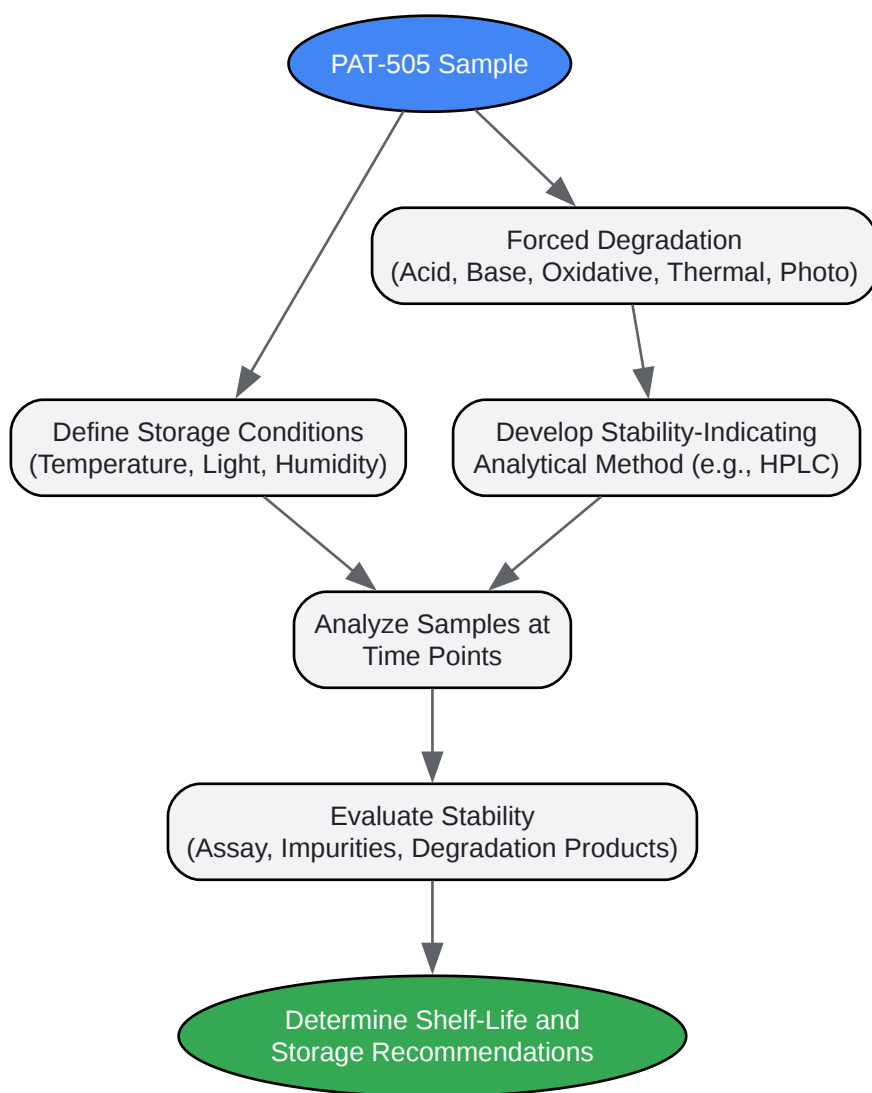
A forced degradation study is essential for developing a stability-indicating analytical method. This protocol provides a general framework.

- **Prepare Solutions:** Prepare solutions of **PAT-505** in a suitable solvent at a known concentration (e.g., 1 mg/mL).
- **Stress Conditions:** Expose the solutions to the following stress conditions:
 - **Acid Hydrolysis:** Add 0.1 M HCl and incubate at a controlled temperature (e.g., 60°C) for a set period.
 - **Base Hydrolysis:** Add 0.1 M NaOH and incubate at a controlled temperature for a set period.
 - **Oxidation:** Add 3% hydrogen peroxide (H₂O₂) and store at room temperature, protected from light.
 - **Thermal Degradation:** Incubate the solution at an elevated temperature (e.g., 70°C).
 - **Photodegradation:** Expose the solution to a light source that provides both UV and visible light, as per ICH Q1B guidelines.
- **Neutralization:** After the specified time, neutralize the acidic and basic solutions.
- **Analysis:** Analyze all samples, including a non-degraded control, using a suitable analytical method, typically High-Performance Liquid Chromatography (HPLC) with a UV or mass spectrometric detector.
- **Evaluation:** The goal is to achieve 5-20% degradation of the parent compound. The analytical method should be able to separate the intact **PAT-505** peak from any degradation product peaks.

Mandatory Visualizations

Signaling Pathway of PAT-505 Action





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References

- 1. Practical method for preparing nanosuspension formulations for toxicology studies in the discovery stage: formulation optimization and in vitro/in vivo evaluation of nanosized poorly water-soluble compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. tandfonline.com [tandfonline.com]
- 4. medchemexpress.com [medchemexpress.com]
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